

An In-depth Technical Guide to 4'-Acetoxy-5-chlorovalerophenone

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Compound of Interest

Compound Name: 4'-Acetoxy-5-chlorovalerophenone

CAS No.: 898786-94-2

Cat. No.: B1293221

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4'-Acetoxy-5-chlorovalerophenone** (CAS Number: 898786-94-2), a functionalized aromatic ketone of interest in synthetic and medicinal chemistry. Due to the limited availability of direct literature on this specific compound, this document leverages established principles of organic chemistry and spectroscopic data from analogous structures to present a scientifically grounded resource. The guide covers a plausible, detailed synthetic pathway, predicted analytical characterization, discussion on chemical stability, and potential applications in drug discovery and development. This document is intended to serve as a foundational reference for researchers working with or considering the use of this and related compounds.

Introduction and Chemical Identity

4'-Acetoxy-5-chlorovalerophenone is a bifunctional molecule featuring a valerophenone core. The structure incorporates a terminal alkyl chloride, a ketone, and an acetoxy group on the phenyl ring. This combination of functionalities makes it a versatile intermediate for further

chemical modifications. The presence of the reactive chloropentanoyl chain and the protected phenol (as an acetate ester) offers orthogonal handles for sequential chemical transformations, a valuable attribute in multi-step organic synthesis.

Valerophenone derivatives, in general, are recognized as important precursors in the synthesis of various pharmaceutical agents and biologically active compounds.^{[1][2]} Their utility stems from the reactivity of the carbonyl group and the potential for substitution on the aromatic ring.^[3] The specific substitution pattern of **4'-Acetoxy-5-chlorovalerophenone** suggests its potential as a building block for creating more complex molecules with tailored pharmacological profiles.

Table 1: Chemical Identity and Properties

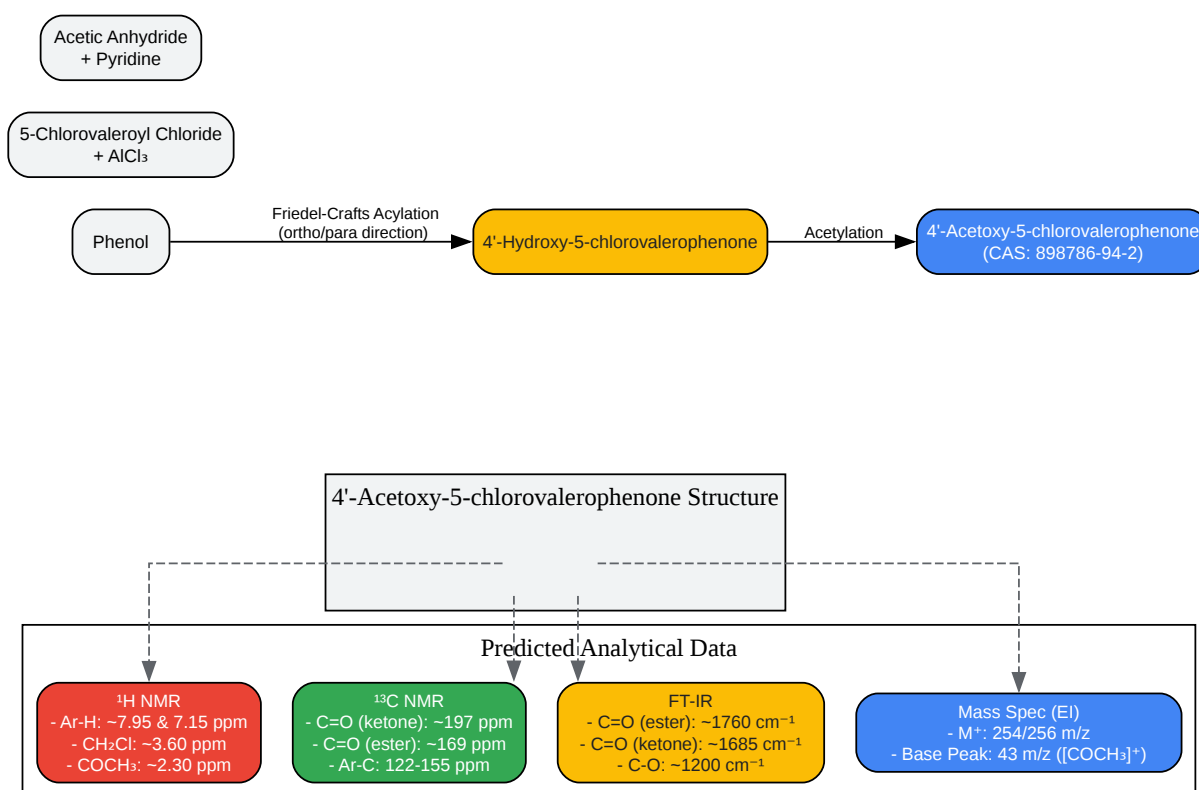
Property	Value	Source
CAS Number	898786-94-2	[4][5]
Molecular Formula	C ₁₃ H ₁₅ ClO ₃	[4]
Molecular Weight	254.71 g/mol	[4]
IUPAC Name	[4-(5-chloropentanoyl)phenyl] acetate	Inferred
Synonyms	4-ACETOXY-5-CHLOROVALEROPHENONE	[4]
InChIKey	XMIIREIYHGGVLF-UHFFFAOYSA-N	[4]

Proposed Synthesis Pathway and Experimental Protocol

The synthesis of **4'-Acetoxy-5-chlorovalerophenone** can be logically approached through a two-step sequence starting from the readily available 4'-hydroxyacetophenone. This strategy involves:

- Acylation of the phenolic hydroxyl group to form 4'-acetoxyacetophenone. This protects the phenol, which would otherwise interfere with the subsequent Friedel-Crafts reaction.
- Friedel-Crafts acylation of a suitable aromatic precursor with 5-chlorovaleroyl chloride. A plausible route is the acylation of phenyl acetate. However, a more controlled and higher-yielding approach would be a Fries rearrangement of an ester derived from 4-hydroxyphenyl acetate and 5-chlorovaleroyl chloride, or more practically, a direct Friedel-Crafts acylation of 4-hydroxyvalerophenone followed by acetylation. For the purpose of this guide, we will detail a robust and commonly employed sequence: the Friedel-Crafts acylation of phenol to yield 4'-hydroxyvalerophenone, followed by acetylation.

Diagram of Proposed Synthesis



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